

Precision Engineering of the Pyrazolo[3,4-b]pyridine Scaffold

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Compound of Interest

Compound Name: *Ethyl 1H-pyrazolo[3,4-B]pyridine-5-carboxylate*

CAS No.: 1256824-48-2

Cat. No.: B1422709

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A Modular Approach to Late-Stage Functionalization

Executive Summary: The "Privileged" Isostere

The 1H-pyrazolo[3,4-b]pyridine core is a "privileged scaffold" in medicinal chemistry, serving as a bioisostere for indoles and azaindoles. Its utility stems from its ability to mimic the purine ring system, making it indispensable in the design of ATP-competitive kinase inhibitors (e.g., TRK, GSK-3) and sGC stimulators (e.g., Riociguat, Vericiguat).

However, functionalizing this core presents a dichotomy of reactivity: the electron-rich pyrazole ring (C3/N1) contrasts sharply with the electron-deficient pyridine ring (C4/C5/C6). This guide provides a strategic roadmap for overcoming these regioselectivity challenges, moving beyond generic protocols to offer a precision engineering workflow.

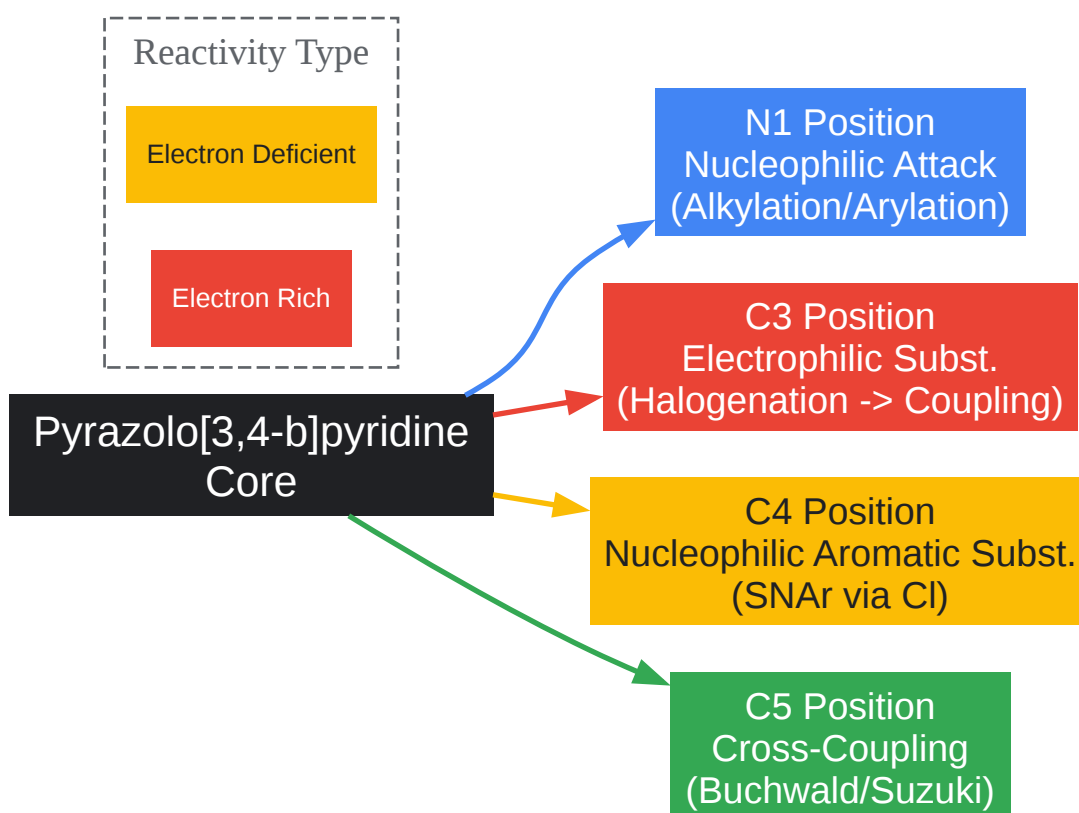
Strategic Analysis: The Reactivity Map

Before initiating synthesis, one must understand the electronic bias of the scaffold. The core allows for "Vectorial Functionalization"—the ability to grow the molecule in specific directions to

probe biological space.

Visualization of Growth Vectors

The following diagram maps the distinct reactivity profiles of the core positions.



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Caption: Reactivity landscape of the pyrazolo[3,4-b]pyridine core. Red indicates electron-rich zones susceptible to electrophiles; Yellow indicates electron-deficient zones susceptible to nucleophiles.

Module 1: The Nitrogen Switch (N1 vs. N2)

The Challenge: The most common failure mode in pyrazolopyridine chemistry is poor regiocontrol during alkylation. The N1-tautomer is generally thermodynamically preferred, but the N2-isomer is a frequent byproduct (often 10-30%), which complicates purification.

Protocol: Regioselective N1-Alkylation

Objective: Alkylation of the N1 position with high regioselectivity (>10:1 N1:N2).

Reagents:

- Substrate: 1H-pyrazolo[3,4-b]pyridine derivative (1.0 eq)
- Base: Cesium Carbonate () (2.0 eq) or Sodium Hydride (NaH) (1.2 eq)
- Electrophile: Alkyl Halide (1.1 eq)
- Solvent: DMF (anhydrous)

Step-by-Step Methodology:

- Dissolution: Dissolve the substrate in anhydrous DMF (0.1 M concentration). Note: DMF is preferred over THF here because the higher dielectric constant stabilizes the N1-anion transition state.
- Deprotonation: Add

at room temperature. Stir for 30 minutes. The solution often turns yellow/orange, indicating anion formation.
- Addition: Add the alkyl halide dropwise.
- Reaction: Stir at 60°C for 2-4 hours. Monitor by LCMS.
- Workup: Dilute with EtOAc, wash 3x with water (critical to remove DMF), then brine. Dry over

.

Senior Scientist Insight (Causality):

- Steric Control: If the electrophile is bulky (e.g., isopropyl, secondary alkyls), the N2 isomer ratio increases due to steric clash with the C7-hydrogen. In these cases, switch to Mitsunobu conditions (PPh₃, DIAD), which often favor N1 via a concerted mechanism that is less sensitive to the thermodynamic equilibrium of the anion.

- **Transient Protection:** If you need to modify C3 or C4 before N-alkylation, protect N1 with a THP (tetrahydropyranyl) or SEM group. These are easily removed with acid (HCl/MeOH) or fluoride (TBAF), respectively.

Module 2: The C4 Gateway ()

The Challenge: The C4 position is the primary vector for introducing complexity via Nucleophilic Aromatic Substitution (

). The precursor is typically a 4-chloro derivative.^[1]

Protocol: Synthesis of 4-Amino/Alkoxy Derivatives

Precursor Synthesis: The 4-chloro-pyrazolo[3,4-b]pyridine is generated by treating the 4-hydroxy tautomer with

(neat or in toluene) at reflux. Warning: Quench

reactions slowly into ice-water; the exotherm is violent.

Displacement Protocol:

- **Setup:** Charge a microwave vial with 4-chloro-pyrazolo[3,4-b]pyridine (1.0 eq) and the nucleophile (Amine or Phenol, 1.2–2.0 eq).
- **Solvent/Base:**
 - For Amines: Use n-Butanol (0.2 M) with DIPEA (2.0 eq).
 - For Phenols: Use DMF with
or Cs₂CO₃.
- **Reaction:** Heat to 100–120°C (thermal) or 140°C (microwave) for 1 hour.
- **Validation:** The chloride is a good leaving group due to the electron-withdrawing nature of the pyridine nitrogen. If conversion is low, add a catalytic amount of KI to form the more reactive transient iodide.

Table 1: Optimization of C4-Displacement

Nucleophile Type	Solvent	Base	Temp (°C)	Typical Yield	Notes
Primary Amine	n-BuOH	DIPEA	110	85-95%	Cleanest reaction; product often precipitates.
Secondary Amine	DMSO	TEA	130	70-85%	Steric hindrance may require higher temps.
Phenol	DMF		100	60-80%	Requires dry conditions to prevent hydrolysis back to 4-OH.
Aniline	i-PrOH	HCl (cat.)	90	50-70%	Acid catalysis helps protonate the pyridine N, activating the ring.

Module 3: The C3 Handle (Halogenation & Coupling)

The Challenge: C3 is electron-rich (pyrazole character). Direct C-H activation is possible but halogenation-cross coupling is more reliable for library generation.

Protocol: C3-Iodination and Suzuki Coupling

Step A: Regioselective Iodination

- Dissolve the N1-protected core in Acetonitrile or DMF.
- Add N-Iodosuccinimide (NIS) (1.1 eq).

- Stir at RT for 2–12 hours. Note: If the reaction is sluggish, add 5 mol% TFA.
- Why this works: The C3 position is the most nucleophilic carbon on the fused system. C5 is deactivated by the pyridine nitrogen.

Step B: Suzuki-Miyaura Coupling

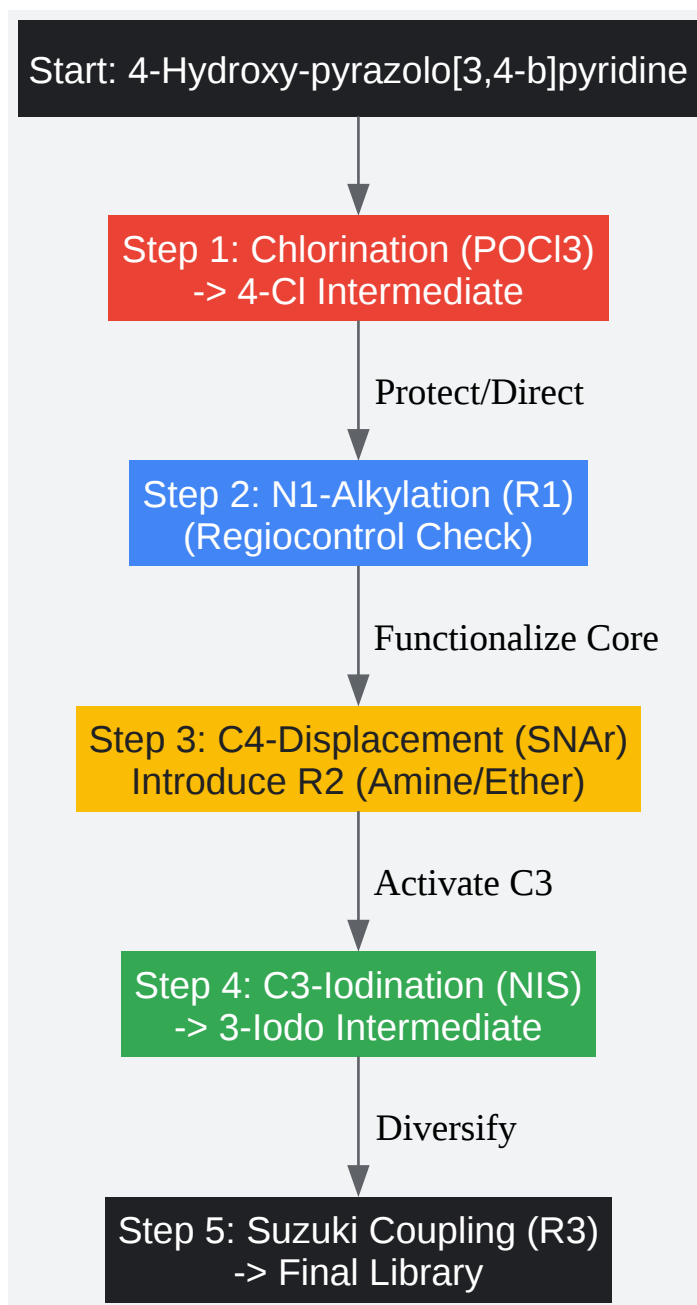
- Catalyst System:

(5 mol%) is the workhorse catalyst.
- Conditions: 3-Iodo-core (1.0 eq), Boronic Acid (1.5 eq),

(2M aq, 3.0 eq), Dioxane (degassed).
- Temp: 90°C for 4 hours.
- Insight: 3-Iodo derivatives are prone to de-iodination (reduction) if the catalyst load is too low or the boronic acid is protodeboronated.

Experimental Workflow: Integrated Library Synthesis

The following workflow illustrates a "Hit-to-Lead" campaign structure, moving from the raw core to a diversified library.



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Caption: Sequential functionalization workflow. Note that N-alkylation (Step 2) is performed early to improve solubility for subsequent steps.

References

- Molecules Review (2022):1H-Pyrazolo[3,4-b]pyridines: Synthesis and Biomedical Applications. Comprehensive review of the scaffold's reactivity and tautomerism.

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